Technical Monograph: Spectroscopic Characterization of Pentaerythritol Dibromide -D-Glucuronide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Pentaerythritol Dibromide beta-D-Glucuronide*
CAS No.:	*1138247-37-6*
Cat. No.:	*B1141274*

Get Quote

Executive Summary & Compound Profile

Pentaerythritol Dibromide

-D-Glucuronide is the primary Phase II metabolite of the flame retardant 2,2-bis(bromomethyl)-1,3-propanediol (BMP). Its identification is critical in toxicological studies, particularly when differentiating metabolic clearance rates between rodent models (high glucuronidation) and human hepatocytes (low glucuronidation).

This metabolite represents a symmetry-broken derivative of the parent diol, where one hydroxymethyl group is conjugated to glucuronic acid. This conjugation introduces significant changes in the NMR magnetic environment and creates a distinct mass spectral signature due to the dibromo-isotope pattern.

Chemical Identity

© 2026 BenchChem. All rights reserved.

Property	Specification
Systematic Name	2,2-bis(bromomethyl)-3-hydroxypropyl -D-glucopyranosiduronic acid
CAS Number	1138247-37-6
Molecular Formula	
Molecular Weight	438.06 g/mol
Parent Compound	2,2-bis(bromomethyl)-1,3-propanediol (BMP)
Key Moiety	Dibromo-neopentyl backbone conjugated to glucuronic acid

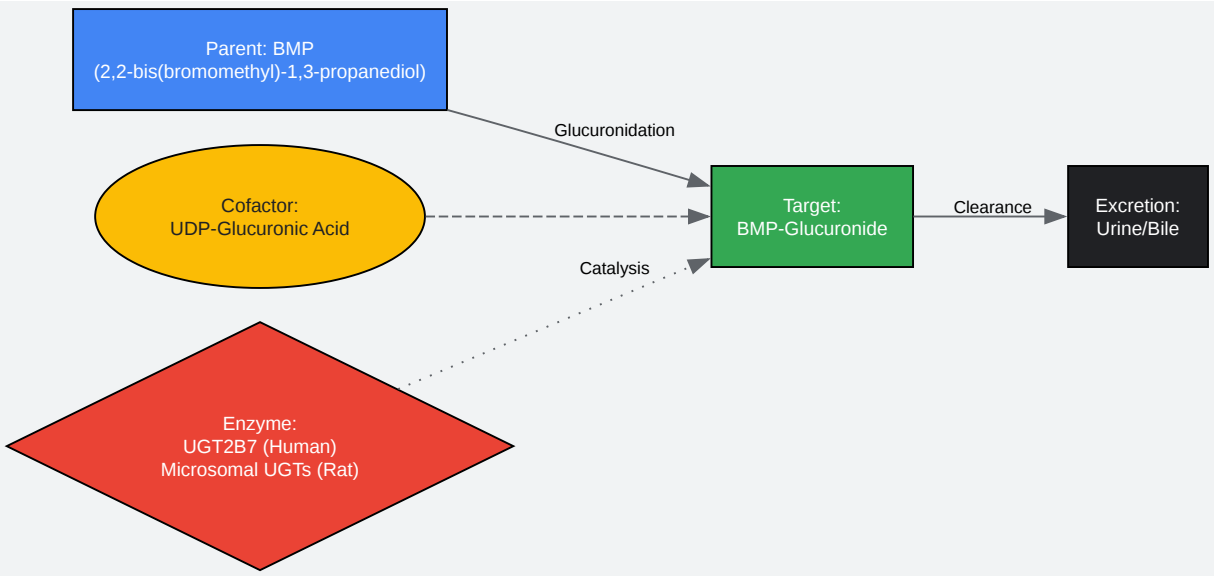
Metabolic & Synthetic Pathway

Understanding the origin of the sample is prerequisite to analysis. The compound is generated enzymatically via UDP-glucuronosyltransferases (UGTs) or synthesized chemically to serve as an analytical standard.

Biological Pathway

In Rattus norvegicus (F-344 rats), BMP undergoes rapid hepatic glucuronidation.[1][2] In humans, this activity is significantly lower, mediated primarily by UGT2B7.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Biotransformation pathway of BMP to its glucuronide conjugate.

Mass Spectrometry (MS) Analysis

The presence of two bromine atoms provides a definitive isotopic fingerprint that simplifies identification in complex biological matrices (urine/plasma).

Ionization Strategy

- Mode: Electrospray Ionization (ESI) in Negative Mode (ESI-) is preferred due to the carboxylic acid moiety on the glucuronide.
- Target Ion:

  at m/z 436.9 (monoisotopic).

Isotopic Signature (The "Dibromo" Pattern)

Bromine exists as

© 2026 BenchChem. All rights reserved.

and

in a nearly 1:1 ratio. A molecule with two bromines will exhibit a characteristic 1:2:1 triplet pattern.

Ion Species	m/z (Approx)	Relative Abundance	Composition
	436.9	50%	
	438.9	100% (Base Peak)	
	440.9	50%	

Fragmentation (MS/MS)

In MS/MS (collision-induced dissociation), the glucuronide linkage is the most labile bond.

- Precursor: m/z 438.9 (mixed isotope).
- Neutral Loss: Loss of the dehydrated glucuronic acid moiety (176 Da).
- Product Ion: m/z 262.9 (The aglycone: BMP anion).

> *Analyst Note: If analyzing in Positive Mode (*
>
>), look for the same 1:2:1 pattern shifted by the ammonium adduct mass. However, sensitivity is typically superior in negative mode for glucuronides.

NMR Spectroscopy Structural Elucidation

The NMR analysis is defined by the desymmetrization of the pentaerythritol core. The parent BMP molecule is highly symmetric; the glucuronide is not. This splits the signals of the methylene groups.

© 2026 BenchChem. All rights reserved.

1H NMR Data (Predicted/Reference)

Solvent:

or

(Methanol-d4)

Position	Proton Type	(ppm)	Multiplicity	Integral	Diagnostic Note
1'	Anomeric CH (Gluc)	4.35 - 4.45	Doublet (Hz)	1H	Key Signal: Large confirms -linkage.
A	-O-Gluc	3.85 - 3.95	Doublet/AB System	2H	Downfield shift due to glycosylation.
B	-OH (Free)	3.60 - 3.65	Singlet (broad)	2H	Remains close to parent shift.
C	-Br (x2)	3.45 - 3.55	Multiplet/Split	4H	May split into two sets due to loss of symmetry.
2'-5'	Glucuronic Ring H	3.20 - 3.60	Multiplet	4H	Overlaps with backbone signals.

13C NMR Data (Predicted/Reference)

- Carbonyl (C6'): ~175 ppm (COOH of glucuronic acid).
- Anomeric (C1'): ~103-104 ppm (Characteristic of -glucuronides).

© 2026 BenchChem. All rights reserved.

- Ether Linkage (

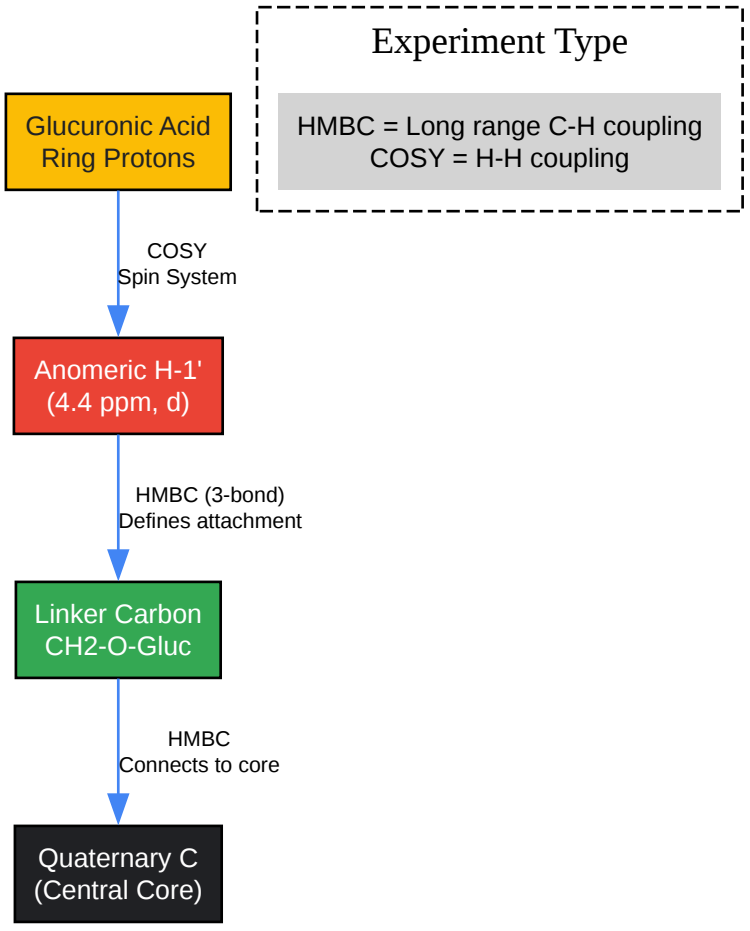
  -O-Gluc): ~68-70 ppm (Shifted downfield from ~62 ppm in parent).
- Free Alcohol (

  -OH): ~61-62 ppm.
- Bromomethyl (

  -Br): ~35-37 ppm.
- Quaternary Center: ~43-45 ppm.

Structural Logic Diagram

The following diagram illustrates the connectivity logic used to assign the NMR signals, specifically focusing on the HMBC (Heteronuclear Multiple Bond Correlation) key interactions.



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Figure 2: HMBC and COSY correlation strategy for confirming the site of glucuronidation.

Experimental Protocol: Isolation & Verification

To generate valid data, the sample must be free of the parent compound, which can suppress ionization of the metabolite.

Step 1: Sample Preparation (Urine/Microsomal Incubate)

- Protein Precipitation: Add ice-cold acetonitrile (3:1 v/v) to the biological sample. Centrifuge at 10,000 x g for 10 min.
- Supernatant Collection: Collect supernatant and evaporate to dryness under

  .
- Reconstitution: Reconstitute in 95% Water / 5% Methanol (LC-MS grade).

Step 2: LC-MS/MS Conditions

- Column: C18 Reverse Phase (e.g., Acquity BEH C18, 1.7

).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 8 minutes. The glucuronide (polar) will elute earlier than the parent BMP (lipophilic).

Step 3: Purity Check (Self-Validating Step)

Before NMR analysis, check the MS spectrum.

- Pass: Presence of m/z 436.9/438.9/440.9 triplet. Absence of m/z 260 (Parent BMP).

© 2026 BenchChem. All rights reserved.

- Fail: Presence of Parent BMP indicates incomplete metabolism or hydrolysis during prep (glucuronides are sensitive to high pH and heat).

References

- National Toxicology Program (NTP). (1994). Toxicology and Carcinogenesis Studies of 2,2-Bis(bromomethyl)-1,3-propanediol in F344/N Rats and B6C3F1 Mice. Technical Report Series No. 452.
- Sanders, J. M., et al. (2009). Absorption, Distribution, Metabolism, and Excretion of 2,2-Bis(bromomethyl)-1,3-propanediol in Male Fischer-344 Rats.[3][1] Drug Metabolism and Disposition, 37(2), 408–416.[3]
- Pharmaffiliates. (n.d.). **Pentaerythritol Dibromide beta-D-Glucuronide** - Reference Standard. Catalog No. PA 27 06111.
- PubChem. (n.d.). 2,2-Bis(bromomethyl)-1,3-propanediol (Parent Compound Data).[3][1] CID 18692.
- Hoehle, S. I., et al. (2009).[3] In Vitro Glucuronidation of 2,2-Bis(bromomethyl)-1,3-propanediol by Microsomes and Hepatocytes from Rats and Humans.[3][4] Drug Metabolism and Disposition, 37(6).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Absorption, distribution, metabolism, and excretion of 2,2-bis(bromomethyl)-1,3-propanediol in male fischer-344 rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Absorption, Distribution, Metabolism, and Excretion of 2,2-Bis(bromomethyl)-1,3-propanediol in Male Fischer-344 Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 2,2-Bis(bromomethyl)-1,3-propanediol | C5H10Br2O2 | CID 18692 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. In vitro glucuronidation of 2,2-bis(bromomethyl)-1,3-propanediol by microsomes and hepatocytes from rats and humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Monograph: Spectroscopic Characterization of Pentaerythritol Dibromide -D-Glucuronide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1141274/docs#technical-monograph-spectroscopic-characterization-of-pentaerythritol-dibromide-d-glucuronide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.